

An In-depth Technical Guide to 4-Bromo-2-nitrotoluene

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Compound of Interest

Compound Name: 4-Bromo-2-nitrotoluene

Cat. No.: B1266186

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of **4-Bromo-2-nitrotoluene**, a key intermediate in organic synthesis.

Molecular Structure and Identifiers

4-Bromo-2-nitrotoluene is an aromatic compound with a toluene backbone substituted with a bromine atom at the para position (C4) and a nitro group at the ortho position (C2) relative to the methyl group.^[1] Its chemical formula is C₇H₆BrNO₂.^{[2][3][4]}

The structure is confirmed by various spectroscopic methods and is represented by the IUPAC name 4-bromo-1-methyl-2-nitrobenzene.^[2]

Table 1: Molecular Identifiers for **4-Bromo-2-nitrotoluene**

Identifier	Value	Reference
IUPAC Name	4-bromo-1-methyl-2-nitrobenzene	[2]
CAS Number	60956-26-5	[2][3][5]
Molecular Formula	C7H6BrNO2	[2][3][4]
Molecular Weight	216.03 g/mol	[2][3][5]
InChI	1S/C7H6BrNO2/c1-5-2-3-6(8)4-7(5)9(10)11/h2-4H,1H3	[2][5]
InChIKey	KZNXALJXBRSML-UHFFFAOYSA-N	[2][4][5]
SMILES	Cc1ccc(Br)cc1--INVALID-LINK--=O	[5]
EC Number	262-536-3	[5]
PubChem CID	123546	[2]

Physicochemical Properties

4-Bromo-2-nitrotoluene is a solid at room temperature, appearing as a light yellow to dark brown solid.[6] It is insoluble in water.[5][7]

Table 2: Physicochemical Data for **4-Bromo-2-nitrotoluene**

Property	Value	Reference
Appearance	Light yellow to dark brown solid	[6]
Melting Point	45-48 °C	[3][5][6][7]
Boiling Point	130 °C at 12 mmHg	[3][5][6][7]
Solubility	Insoluble in water	[5][7]
XLogP3	3.1	[2]

Spectroscopic Data

The structural characterization of **4-Bromo-2-nitrotoluene** is supported by various spectroscopic techniques, including NMR, IR, and mass spectrometry.[\[2\]](#)[\[8\]](#)

Table 3: Spectroscopic Data for **4-Bromo-2-nitrotoluene**

Technique	Data Highlights	Reference
¹ H NMR (CDCl ₃)	δ 8.10 (d, J=2.0 Hz, 1H), 7.62 (dd, J=2.0, 8.2 Hz, 1H), 7.24 (d, J=8.2 Hz, 1H), 2.55 (s, 3H)	[9]
¹³ C NMR (CDCl ₃)	δ 149.5, 136.0, 134.1, 132.6, 127.5, 119.6, 20.1	[9]
IR (CDCl ₃ , cm ⁻¹)	3019, 1526, 1350, 1215	[9]
Mass Spec (GC-MS)	m/z Top Peak: 90, 2nd Highest: 89, 3rd Highest: 63	[2]

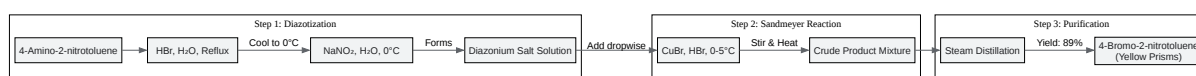
Synthesis and Experimental Protocols

4-Bromo-2-nitrotoluene can be synthesized through various routes, including the regioselective bromination of o-nitrotoluene.[\[3\]](#)[\[7\]](#) A common laboratory-scale synthesis involves the Sandmeyer reaction of 4-amino-2-nitrotoluene.[\[9\]](#)

This protocol details the synthesis of **4-bromo-2-nitrotoluene** from 4-amino-2-nitrotoluene.

- Diazotization:
 - Slurry 4-amino-2-nitrotoluene (15.24 g, 99 mmol) in 125 mL of water in a 500 mL 3-necked flask equipped with a condenser and an addition funnel.
 - Heat the suspension to reflux and add 48% HBr (51.5 mL) dropwise.
 - Maintain the mixture at reflux for 20 minutes, then cool to 0 °C in an ice bath.

- Add a solution of NaNO_2 (6.45 g, 93 mmol) in 40 mL of water dropwise with rapid stirring, maintaining the temperature at 0 °C.
- Stir the resulting diazonium solution at 0 °C for 15 minutes.
- Sandmeyer Reaction:
 - In a separate flask, prepare a mixture of CuBr (15.44 g, 108 mmol) in 75 mL of water and 48% HBr (33 mL), and cool it to 0-5 °C with an ice bath.
 - Add the diazonium solution dropwise to the mechanically stirred CuBr mixture.
 - Stir the thick suspension at room temperature for 20 minutes.
 - Heat the mixture on a steam bath for an additional 20 minutes and then let it stand overnight.
- Purification:
 - Isolate the product via steam distillation. This affords **4-bromo-2-nitrotoluene** (17.79 g, 89% yield) as yellow prisms.



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Synthesis workflow for **4-Bromo-2-nitrotoluene**.

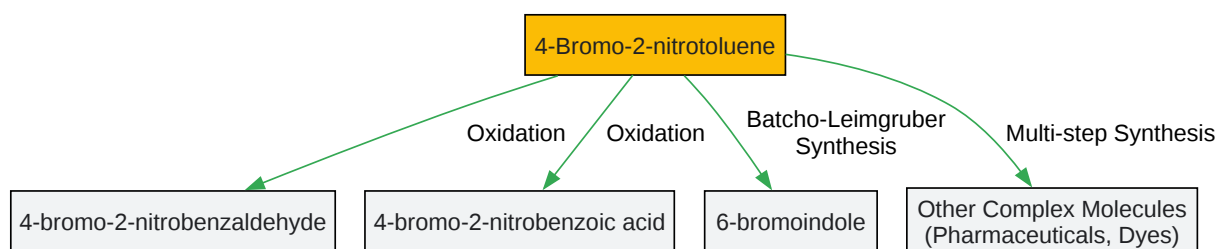
Applications in Organic Synthesis

4-Bromo-2-nitrotoluene is a versatile intermediate used in the synthesis of more complex molecules for the pharmaceutical, agrochemical, and dye industries.[6] Its functional groups allow for a variety of chemical transformations.

Key synthetic applications include its use as a starting material for:

- 4-bromo-2-nitrobenzaldehyde[7]
- 4-bromo-2-nitrobenzoic acid via oxidation[7]
- 6-bromoindole through the Batcho-Leimgruber indole synthesis[7]

The nitro group can be reduced to an amine, and the bromo group can participate in cross-coupling reactions, making it a valuable building block.



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Synthetic utility of 4-Bromo-2-nitrotoluene.

Safety and Handling

4-Bromo-2-nitrotoluene is classified as an irritant and requires careful handling in a laboratory setting.[2]

Table 4: GHS Hazard Information

Hazard Class	Category	Statement	Reference
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[2]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin	[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2]
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	[2]
STOT - Single Exposure	3	H335: May cause respiratory irritation	[2]

Precautionary Measures:

- Prevention: Wash hands and exposed skin thoroughly after handling.[10] Do not eat, drink, or smoke when using this product.[10] Wear protective gloves, clothing, and eye/face protection.[10] Use only outdoors or in a well-ventilated area.[10]
- Response:
 - If Swallowed: Call a poison center or doctor if you feel unwell.[10]
 - If on Skin: Wash with plenty of soap and water.[10]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[10]
 - If Inhaled: Remove person to fresh air and keep comfortable for breathing.[10]
- Storage: Store in a well-ventilated place. Keep container tightly closed.[10]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[10]

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